

Proper Disposal Procedures for L11204 (Perylene)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L11204

Cat. No.: B1673685

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **L11204**, identified as Perylene (CAS 198-55-0). As a substance not classified as hazardous, the primary focus of these procedures is on responsible laboratory practices and adherence to local regulations.^{[1][2]}

Immediate Safety and Handling Precautions

While Perylene is not classified as a hazardous substance, standard laboratory safety protocols should always be followed.^{[1][2]}

- **Personal Protective Equipment (PPE):** Wear standard PPE, including safety glasses and gloves, when handling **L11204**. In case of dust, a NIOSH-approved respirator (such as an N95) is recommended.
- **Ventilation:** Use in a well-ventilated area to avoid inhalation of dust.^[3]
- **Spill Response:** In case of a spill, dampen the material with water to prevent dust formation, then sweep it into a suitable container for disposal.^[3]

Step-by-Step Disposal Protocol

The disposal of **L11204** should be managed as a non-hazardous solid waste, in alignment with guidelines for relatively unreactive organic reagents.

- **Container Management:**

- Ensure the original container is empty.
- Do not mix with other waste chemicals.[\[4\]](#)
- Handle uncleaned, empty containers as you would the product itself.[\[4\]](#)
- Waste Collection:
 - Collect solid residues of **L11204** in a designated and clearly labeled waste container. For facilities following the Merck disposal scheme, this would correspond to "Container C" for solid residues.[\[1\]](#)
 - For spills, after sweeping up the material, place it in a sealed plastic bag or another appropriate container for disposal.[\[3\]](#)
- Final Disposal:
 - Dispose of the collected waste material in accordance with all applicable local, state, and federal regulations for non-hazardous solid waste.[\[2\]](#)
 - Some jurisdictions may allow for disposal in a licensed landfill. Puncture containers to prevent reuse before landfill disposal.[\[3\]](#)

Data Presentation

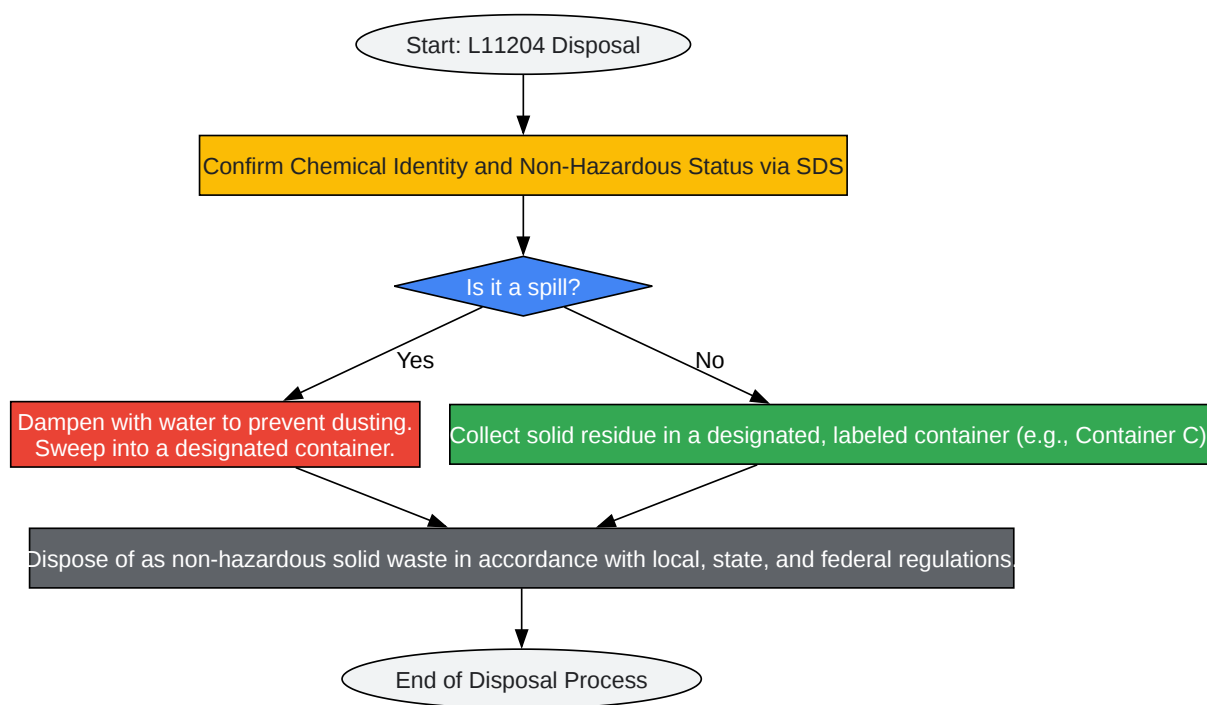
Parameter	Value	Source
CAS Number	198-55-0	Sigma-Aldrich [5]
Hazard Classification	Not a hazardous substance or mixture	Merck Millipore [1]
Storage Class	10 - 13 (Other liquids and solids)	Merck Millipore [1]
Disposal Container	Container C (for solid residues)	Merck Millipore [1]

Experimental Protocols

The disposal procedures outlined above are based on standard laboratory practices for non-hazardous chemical waste and do not originate from specific experimental protocols.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **L11204** (Perylene).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. merckmillipore.com [merckmillipore.com]
- 2. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. ≥99% purity, powder or crystals | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for L11204 (Perylene)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1673685#l11204-proper-disposal-procedures\]](https://www.benchchem.com/product/b1673685#l11204-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com